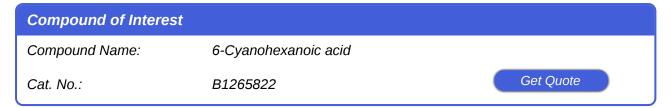


# Application Notes and Protocols for the Enzymatic Synthesis of 6-Aminohexanoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the enzymatic synthesis of 6-aminohexanoic acid from **6-cyanohexanoic acid**. This biocatalytic approach offers a potentially greener and more specific alternative to traditional chemical synthesis routes.

### Introduction

6-Aminohexanoic acid, a valuable monomer for the production of nylon-6 and an important pharmaceutical intermediate, can be synthesized from **6-cyanohexanoic acid** through the enzymatic hydrolysis of the nitrile group. This reaction is catalyzed by a class of enzymes known as nitrilases (EC 3.5.5.1). Nitrilases offer high selectivity and operate under mild reaction conditions, minimizing the formation of byproducts and reducing the environmental impact.[1][2][3][4] This document outlines the materials, methods, and data analysis for this enzymatic conversion.

## **Reaction Principle**

The enzymatic synthesis of 6-aminohexanoic acid from **6-cyanohexanoic acid** proceeds via the hydrolysis of the terminal nitrile group to a carboxylic acid, with the concomitant release of ammonia. The amino group present at the 6-position of the substrate remains unaffected.

Reaction:



6-Cyanohexanoic acid + 2 H<sub>2</sub>O ---(Nitrilase)--> 6-Aminohexanoic acid + NH<sub>3</sub>

### **Experimental Workflow**

The overall experimental workflow for the enzymatic synthesis is depicted below.

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### References

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